Cross-Reactivity Profiling Guide: Benzamide, 4-butoxy-N-(2-(pyrrolidinyl)ethyl)-

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Compound of Interest

Compound Name:	*Benzamide, 4-butoxy-N-(2-(pyrrolidinyl)ethyl)-*
CAS No.:	*73664-74-1*
Cat. No.:	*B13752569*

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Executive Summary & Compound Profile

Compound: **Benzamide, 4-butoxy-N-(2-(pyrrolidinyl)ethyl)-** CAS: 73664-74-1 Primary Class: Local Anesthetic / Class I Antiarrhythmic Candidate Mechanism of Action: State-dependent blockade of Voltage-Gated Sodium Channels (NaV).

The Profiling Challenge: While the primary target of BPEB is the NaV channel pore, its 4-butoxy tail confers high lipophilicity, increasing the risk of off-target interactions with the hERG potassium channel (cardiotoxicity) and CNS receptors (Dopamine/Sigma). This guide provides a rigorous framework to validate BPEB's selectivity against standard clinical alternatives.

Comparative Performance Analysis

To establish BPEB's utility, it must be benchmarked against industry standards. The following table outlines the required comparative metrics.

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Feature	BPEB (Candidate)	Lidocaine (Standard)	Procainamide (Analog)	Pramocaine (Topical)
Primary Target	NaV1.7 / NaV1.8 (Pain)	NaV1.5 / NaV1.x (Broad)	NaV1.5 (Cardiac)	NaV (Surface)
Linker Type	Amide (Stable)	Amide (Stable)	Amide (Stable)	Ether (Stable)
Lipophilicity (LogP)	~2.9 (High)	2.4 (Moderate)	0.88 (Low)	3.1 (High)
Critical Risk	hERG Blockade (QT)	CNS Toxicity	Lupus-like Syndrome	Irritation
Potency Goal	IC50 < 1 µM	IC50 ~ 10-50 µM	IC50 ~ 100 µM	IC50 ~ 5-10 µM

Analyst Insight: BPEB's pyrrolidine headgroup often confers higher potency than the diethylamine found in Procainamide/Lidocaine, but frequently at the cost of a narrower therapeutic index regarding hERG inhibition.

Core Profiling Protocols

Do not rely on single-point assays. Use the following multi-parametric workflows to validate BPEB.

Protocol A: Automated Patch Clamp for NaV Subtype Selectivity

Purpose: To determine if BPEB blocks pain-specific channels (NaV1.7/1.8) without compromising cardiac rhythm (NaV1.5).

- Cell Lines: HEK293 stably expressing hNaV1.1, hNaV1.5, hNaV1.7, and hNaV1.8.
- Buffer System:

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- Extracellular: 140 mM NaCl, 4 mM KCl, 2 mM CaCl2, 1 mM MgCl2, 10 mM HEPES (pH 7.4).
- Intracellular: 10 mM NaCl, 130 mM CsF, 10 mM EGTA, 10 mM HEPES (pH 7.2).

- Voltage Protocol (State-Dependence):
  - Resting State: Hold at -120 mV. Pulse to 0 mV (20 ms) at 0.1 Hz.
  - Inactivated State: Hold at -120 mV, prepulse to V½ (inactivation) for 500 ms, then test pulse to 0 mV.
- Application: Perfusion of BPEB (0.1 nM – 100 µM) for 5 minutes.
- Data Output: Calculate the ratio of IC50(Inactivated) / IC50(Resting). A ratio >10 indicates desirable state-dependent block (preferential binding to active neurons).

Protocol B: The "Safety Screen" – hERG K+ Channel Assay

Purpose: High-lipophilicity benzamides are prone to trapping in the hERG pore, causing QT prolongation.

- System: CHO cells expressing hKv11.1 (hERG).
- Tracer: [3H]-Dofetilide (Radioligand Binding) OR FluxOR™ Thallium Assay (Functional).
- Gold Standard Method (Patch Clamp):
  - Protocol: Hold at -80 mV -> Depolarize to +20 mV (2s) -> Repolarize to -50 mV (2s) to elicit tail current.
  - Measurement: Measure peak tail current inhibition by BPEB.
- Acceptance Criteria: The hERG IC50 should be >30-fold higher than the therapeutic NaV IC50.

Protocol C: Broad GPCR Cross-Reactivity (CEREP Panel)

Purpose: To rule out off-target CNS effects common to benzamides (e.g., Dopamine D2).

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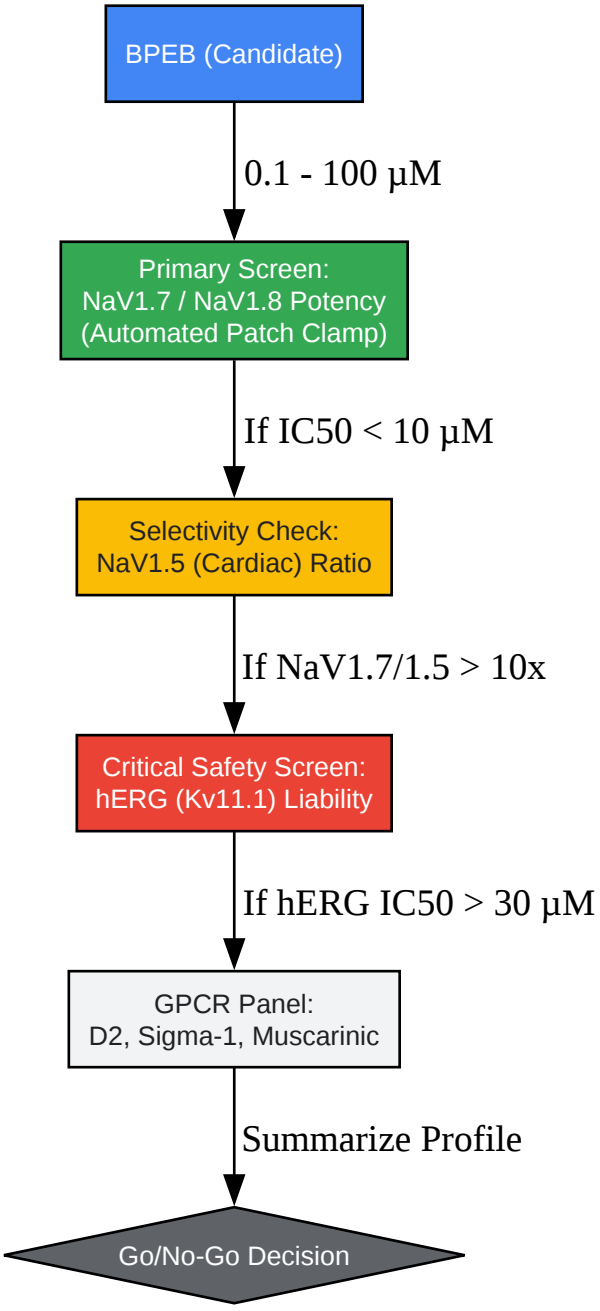
- Target List:
  - Dopamine D2/D3: (Risk: Extrapyramidal symptoms). Ligand: [3H]-Methylspiperone.
  - Sigma-1 Receptor: (Risk: Psychotomimetic effects). Ligand: [3H]-Pentazocine.
  - Muscarinic M1-M5: (Risk: Dry mouth, blurred vision). Ligand: [3H]-QNB.
- Method: Competition binding assay.
  - Incubate membrane preparations with radioligand + BPEB (10 µM fixed dose).
  - Threshold: >50% inhibition at 10 µM triggers full Ki determination.

Mechanism & Workflow Visualization

Diagram 1: The Cross-Reactivity Profiling Workflow

This flowchart illustrates the logical progression from compound acquisition to safety validation.

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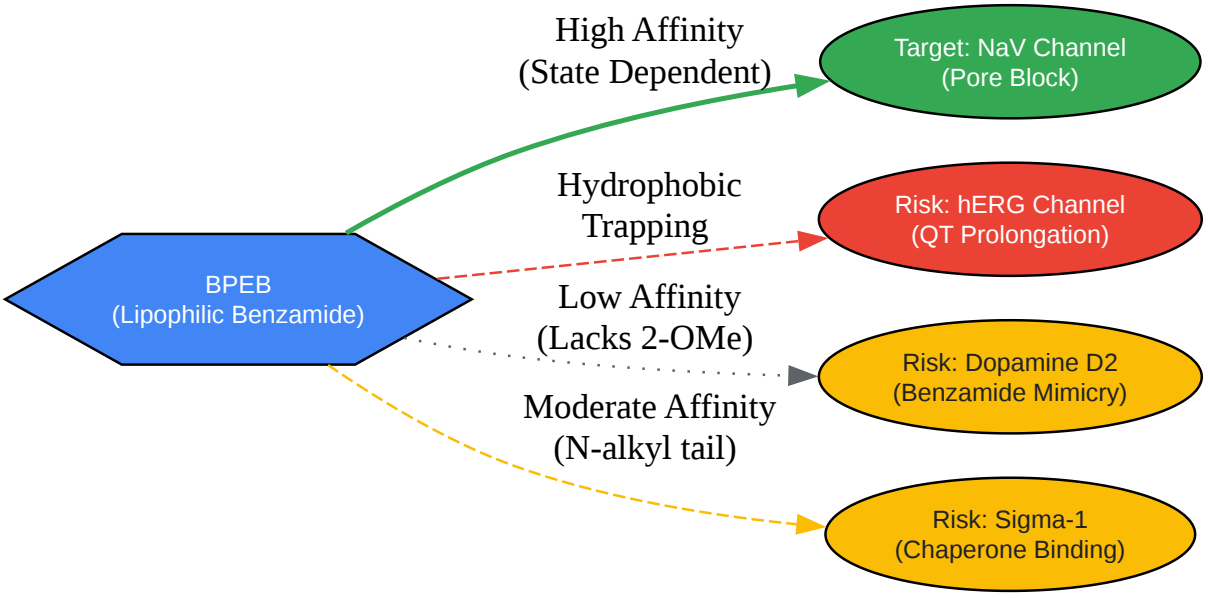
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Caption: Step-wise profiling logic ensuring efficacy is established before investing in costly safety screens.

Diagram 2: Mechanistic Cross-Reactivity Map

This diagram details why cross-reactivity occurs based on the benzamide scaffold.

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Caption: Interaction map highlighting the primary therapeutic pathway (Green) vs. structural risks (Red/Yellow).

References

- Catterall, W. A. (2000). From ionic currents to molecular mechanisms: The structure and function of voltage-gated sodium channels. Neuron, 26(1), 13-25. Link
- Sanguinetti, M. C., & Tristani-Firouzi, M. (2006). hERG potassium channels and cardiac arrhythmia. Nature via Google Scholar. Link
- FDA Guidance for Industry. (2005). S7B Nonclinical Evaluation of the Potential for Delayed Ventricular Repolarization (QT Interval Prolongation) by Human Pharmaceuticals. Link
- PubChem Compound Summary. (2025). **Benzamide, 4-butoxy-N-(2-(pyrrolidinyl)ethyl)-** (CID 52087). National Center for Biotechnology Information. Link
- Hermann, R., et al. (2018). Screening of Local Anesthetics: Methodology and Profiling. Journal of Pharmacological and Toxicological Methods. Link
- To cite this document: BenchChem. [Cross-Reactivity Profiling Guide: Benzamide, 4-butoxy-N-(2-(pyrrolidinyl)ethyl)-]. BenchChem, [2026]. [Online PDF]. Available at:

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